

Application of 2-Methoxydodecane in Material Science: A Review of Available Data

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Compound of Interest

Compound Name: 2-Methoxydodecane

Cat. No.: B15425560

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Initial research indicates that "**2-Methoxydodecane**" is not a commonly referenced compound in publicly available scientific literature and chemical databases. Searches for this specific chemical did not yield dedicated entries or studies detailing its application in material science. Therefore, the following information is based on the properties and applications of the closely related isomer, 1-Methoxydodecane (also known as dodecyl methyl ether), and the broader class of long-chain alkyl ethers. This information is provided for illustrative purposes and should be interpreted with the understanding that it is an extrapolation.

Introduction to Long-Chain Alkyl Ethers in Material Science

Long-chain alkyl ethers are a class of organic compounds characterized by an ether linkage connecting a long alkyl chain to a smaller alkyl group. These molecules, including 1-Methoxydodecane, are recognized for their amphiphilic nature, possessing both a hydrophobic alkyl tail and a more hydrophilic ether group. This dual character makes them interesting candidates for various applications in material science, primarily as solvents, surfactants, and precursors for polymer synthesis. Their general structure influences properties such as solubility, viscosity, and thermal stability in material formulations.

Properties of 1-Methoxydodecane

Quantitative data for **2-Methoxydodecane** is unavailable. However, the properties of its isomer, 1-Methoxydodecane, are well-documented and can serve as a reasonable estimate.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₈ O	[1]
Molecular Weight	200.36 g/mol	[1]
Boiling Point	213.00 to 214.00 °C @ 760.00 mm Hg (for Decyl Methyl Ether)	[2]
Flash Point	184.00 °F TCC (84.44 °C) (for Decyl Methyl Ether)	[2]
Solubility in Water	8.832 mg/L @ 25 °C (estimated for Decyl Methyl Ether)	[2]
logP (o/w)	5.7 (for 1-Methoxydodecane)	[1]

Potential Applications in Material Science

Based on the characteristics of analogous long-chain alkyl ethers, the following are potential, though not experimentally verified, applications for a compound like **2-Methoxydodecane** in material science.

As a Specialty Solvent and Plasticizer

The long dodecyl chain imparts significant non-polar character, making it a potential solvent for hydrophobic polymers and resins. It could also act as a plasticizer, increasing the flexibility and durability of certain plastics.

In the Formulation of Surfactants and Emulsifiers

The amphiphilic nature of long-chain ethers allows them to act as surfactants. They could be used to stabilize emulsions and dispersions in material synthesis, such as in the preparation of polymer latexes or nanoparticle suspensions.

Monomer for Polymer Synthesis

Long-chain alkyl glycidyl ethers are used as monomers in anionic ring-opening polymerization to create amphiphilic polyethers.[3][4][5] These polymers can form micelles and hydrogels, finding use in drug delivery and as viscosity modifiers.[3][4][5] A hypothetical **2-methoxydodecane** derivative could potentially be functionalized to act as a similar monomer.

Experimental Protocols (Generalized)

As there are no specific experimental protocols for **2-Methoxydodecane**, the following are generalized methodologies for working with long-chain alkyl ethers in material science applications.

Protocol for Polymer Synthesis using a Long-Chain Alkyl Ether Derivative (Hypothetical)

This protocol is a generalized procedure for anionic ring-opening polymerization of a hypothetical functionalized **2-Methoxydodecane** monomer.

- **Monomer Preparation:** The hypothetical **2-Methoxydodecane** would first need to be functionalized with a polymerizable group, such as an epoxide (glycidyl ether).
- **Polymerization:**
 - Dry all glassware and solvents thoroughly to remove water, which can terminate the polymerization.
 - Dissolve the functionalized monomer in an appropriate anhydrous solvent (e.g., toluene, THF).
 - Initiate the polymerization by adding a suitable anionic initiator (e.g., potassium naphthalenide, sec-butyllithium) at a controlled temperature (often low, e.g., -78 °C).
 - Allow the reaction to proceed for a specified time, monitoring the consumption of the monomer by techniques like GC or NMR.
 - Terminate the polymerization by adding a proton source, such as degassed methanol.
- **Purification:**

- Precipitate the polymer by adding the reaction mixture to a non-solvent (e.g., cold hexane or methanol).
- Collect the polymer by filtration and dry it under vacuum.
- Characterization:
 - Determine the molecular weight and molecular weight distribution using Gel Permeation Chromatography (GPC).
 - Confirm the polymer structure using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy.
 - Analyze thermal properties using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Visualizations

Logical Relationship of Long-Chain Alkyl Ether Properties and Applications

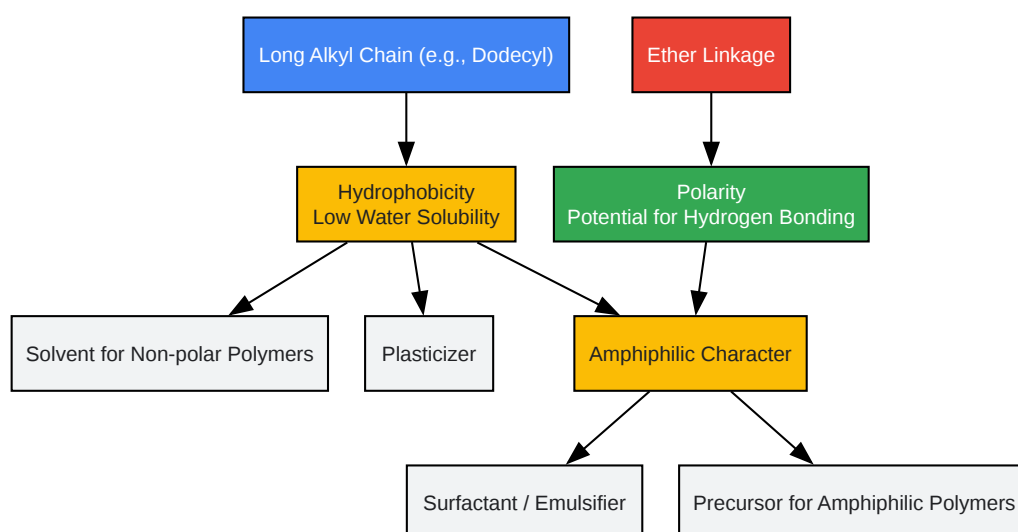


Figure 1. Relationship between the molecular structure of long-chain alkyl ethers and their potential material science applications.

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Caption: Molecular features to material properties and applications.

Experimental Workflow for Polymer Synthesis

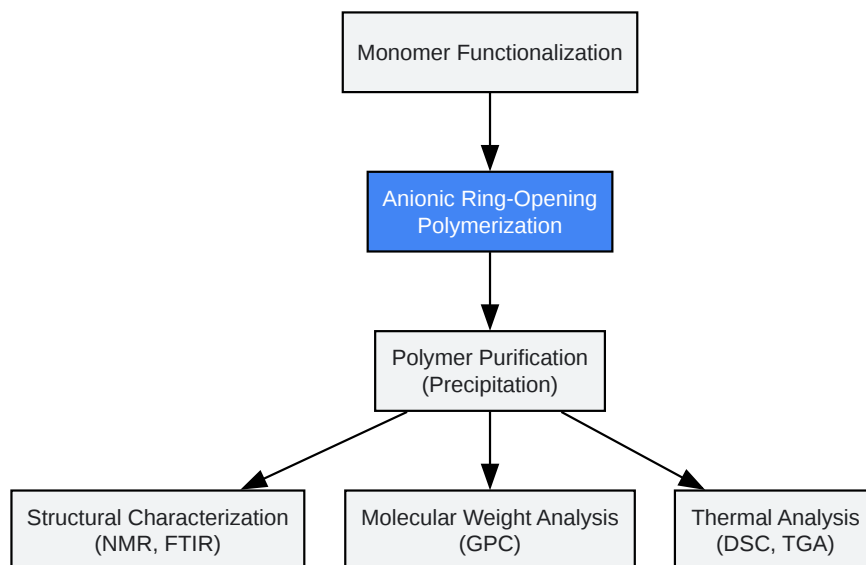


Figure 2. Generalized workflow for the synthesis and characterization of polymers from long-chain alkyl ether monomers.

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Caption: Polymer synthesis and characterization workflow.

In conclusion, while direct applications of **2-Methoxydodecane** in material science are not documented, the properties of its isomer and related long-chain alkyl ethers suggest potential uses as specialty solvents, plasticizers, and as building blocks for functional polymers. Further research would be required to synthesize and evaluate the specific properties and applications of **2-Methoxydodecane**.

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References

- 1. Dodecane, 1-methoxy- | C₁₃H₂₈O | CID 77032 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Fragrance University [fragranceu.com]
- 3. researchgate.net [researchgate.net]
- 4. d-nb.info [d-nb.info]
- 5. Long-Chain Alkyl Epoxides and Glycidyl Ethers: An Underrated Class of Monomers - PubMed [pubmed.ncbi.nlm.nih.gov]
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